

# An In-depth Technical Guide on the Physical Properties of Benzal Diacetate

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## Compound of Interest

Compound Name: *Benzal diacetate*

Cat. No.: B1266101

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This technical guide provides a comprehensive overview of the melting and boiling points of **Benzal diacetate** (also known as Benzylidene diacetate), targeted towards researchers, scientists, and professionals in drug development. This document presents quantitative data in a structured format, details relevant experimental protocols, and includes a logical workflow diagram for its synthesis and purification.

## Physical Properties of Benzal Diacetate

**Benzal diacetate** is a white crystalline solid at room temperature.<sup>[1]</sup> Its physical properties, particularly its melting and boiling points, are crucial for its characterization, purification, and application in various synthetic processes.

The melting and boiling points of **Benzal diacetate**, as reported in the literature, are summarized in the table below for clear comparison.

| Physical Property | Value    | Conditions                            |
|-------------------|----------|---------------------------------------|
| Melting Point     | 44-46 °C | Atmospheric Pressure                  |
| 45 °C             |          | Atmospheric Pressure                  |
| 46 °C             |          | Atmospheric Pressure <sup>[2]</sup>   |
| Boiling Point     | 154 °C   | 20 mmHg <sup>[1][2][3][4][5][6]</sup> |
| 220 °C            |          | Atmospheric Pressure <sup>[3]</sup>   |

# Experimental Protocols

Detailed methodologies for the determination of the melting and boiling points of **Benzal diacetate** are outlined below. These protocols are standard procedures in organic chemistry for the characterization of crystalline solids.

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range. The presence of impurities typically lowers and broadens the melting point range.[7][8]

## Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)[7][8]
- Capillary tubes (sealed at one end)[7][9]
- Mortar and pestle[7][9]
- Spatula
- Thermometer

## Procedure:

- Sample Preparation: A small amount of **Benzal diacetate** is finely ground into a powder using a clean, dry mortar and pestle.[7][9]
- Capillary Tube Loading: The powdered sample is packed into a capillary tube to a height of 2-3 mm.[8] The tube is then tapped gently to ensure the sample is compact at the bottom.[9]
- Melting Point Measurement (Rough Estimate): The capillary tube is placed in the heating block of the melting point apparatus. The temperature is increased at a rapid rate (e.g., 5-10 °C per minute) to obtain an approximate melting range.[8]
- Melting Point Measurement (Accurate Determination): The apparatus is allowed to cool to at least 20 °C below the estimated melting point.[8] A fresh sample is used, and the temperature is raised slowly, at a rate of approximately 2 °C per minute, through the expected melting range.[8][9]

- Data Recording: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range, and the temperature at which the entire solid has turned into a clear liquid is recorded as the end of the range.[\[7\]](#)[\[8\]](#)

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid. For compounds that may decompose at their atmospheric boiling point, the boiling point is often determined at a reduced pressure (vacuum).

#### Apparatus:

- Distillation apparatus (e.g., short-path distillation setup)
- Round-bottom flask
- Condenser
- Receiving flask
- Thermometer
- Vacuum pump and manometer
- Heating mantle

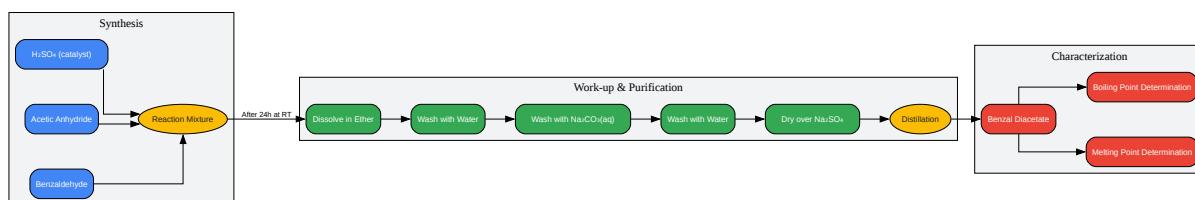
#### Procedure:

- Apparatus Setup: A short-path distillation apparatus is assembled. The **Benzal diacetate** sample is placed in the round-bottom flask.
- Vacuum Application: The system is connected to a vacuum pump, and the pressure is reduced to the desired level (e.g., 20 mmHg), as measured by a manometer.
- Heating: The sample is heated gently using a heating mantle.
- Boiling Point Observation: The temperature is slowly increased until the liquid begins to boil and a steady stream of distillate is collected in the receiving flask.

- Data Recording: The temperature at which the liquid boils and distills at the recorded pressure is the boiling point under reduced pressure.

## Synthesis and Purification Workflow

**Benzal diacetate** can be synthesized by the reaction of benzaldehyde with acetic anhydride, catalyzed by an acid. The following diagram illustrates the workflow for its synthesis, purification, and characterization.



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Caption: Workflow for the synthesis and purification of **Benzal diacetate**.

This workflow diagram outlines the key steps in the preparation of **Benzal diacetate**, starting from the reactants, proceeding through the reaction and purification stages, and concluding with the characterization of the final product by determining its melting and boiling points.[\[2\]](#)

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